

4-Isopropylbenzoic acid safety and handling precautions

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Compound of Interest

Compound Name: 4-Isopropylbenzoic Acid

Cat. No.: B349260

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An In-Depth Technical Guide to the Safe Handling of **4-Isopropylbenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **4-isopropylbenzoic acid** (also known as cumic acid), intended for use by professionals in research and development environments. The following sections detail the substance's hazards, safe handling procedures, emergency protocols, and the experimental basis for these recommendations.

Substance Identification and Properties

4-Isopropylbenzoic acid is a white crystalline solid.^{[1][2]} It is characterized by a benzene ring substituted with a carboxylic acid group and an isopropyl group.^[2] While sparingly soluble in water, it is soluble in organic solvents like ethanol and acetone.^{[2][3]}

Table 1: Physicochemical Properties of **4-Isopropylbenzoic Acid**

Property	Value	Reference(s)
CAS Number	536-66-3	[1][4]
Molecular Formula	C10H12O2	[1][5]
Molecular Weight	164.20 g/mol	[5]
Appearance	White to off-white powder/crystalline powder	[1][6]
Odor	Odorless	[1]
Melting Point	117-120 °C	[3]
Boiling Point	271.8°C at 760 mmHg	[5]
Flash Point	128.1±16.2°C	[5]
Solubility in Water	Slightly soluble (0.151 mg/mL at 25 °C)	[7][8]

Hazard Identification and Classification

4-Isopropylbenzoic acid is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin, eye, and respiratory irritation.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1][4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[1][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation	[1][9]

The signal word for this substance is "Warning".^[1]

Experimental Protocols for Hazard Determination

The hazard classifications listed above are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines are designed to ensure the reproducibility and reliability of chemical safety data.

Acute Oral Toxicity (OECD Guideline 423)

This method is a stepwise procedure using a minimum number of animals to obtain sufficient information on the acute oral toxicity of a substance to enable its classification.^[9] The substance is administered orally to a group of experimental animals at one of a series of defined doses.^[9] The absence or presence of compound-related mortality in one step determines the next step of dosing.^[9] This method allows for the ranking and classification of substances according to the Globally Harmonised System (GHS).^[9]

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This guideline provides a method to assess the potential for a substance to cause skin irritation or corrosion.^[7] It recommends a sequential testing strategy, often beginning with validated in vitro or ex vivo tests to minimize animal testing.^[7] In the in vivo test, the substance is applied in a single dose to a small area of skin on an animal, with untreated skin serving as a control.^[7] The degree of irritation is scored at specified intervals to evaluate the severity and reversibility of the effects.^[10]

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test guideline is used to determine the potential of a substance to cause eye irritation or corrosion.^[4] Similar to skin irritation testing, it advocates for a weight-of-the-evidence analysis of existing data and the use of in vitro tests before resorting to in vivo studies.^[1] In the in vivo test, the substance is applied in a single dose to the conjunctival sac of one eye of an animal, with the other eye serving as a control.^[4] The degree of eye irritation is evaluated by scoring lesions of the conjunctiva, cornea, and iris at specific intervals.^[4]

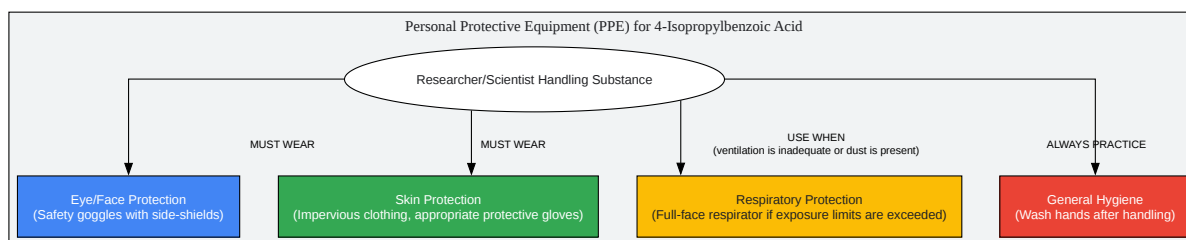
Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure.

- Handling:
 - Wash hands and any exposed skin thoroughly after handling.[9]
 - Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[9]
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[9]
 - Use only outdoors or in a well-ventilated area.[9]
 - Do not get in eyes, on skin, or on clothing.[9]
 - Avoid ingestion and inhalation.[9]
 - Minimize dust generation and accumulation.[6]
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[9]
 - Store locked up.[4]
 - Incompatible materials include strong oxidizing agents.[9]

Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **4-isopropylbenzoic acid**.



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Caption: Recommended PPE for handling **4-Isopropylbenzoic acid**.

Emergency Procedures

In the event of an accidental exposure or spill, the following procedures should be followed.

First-Aid Measures

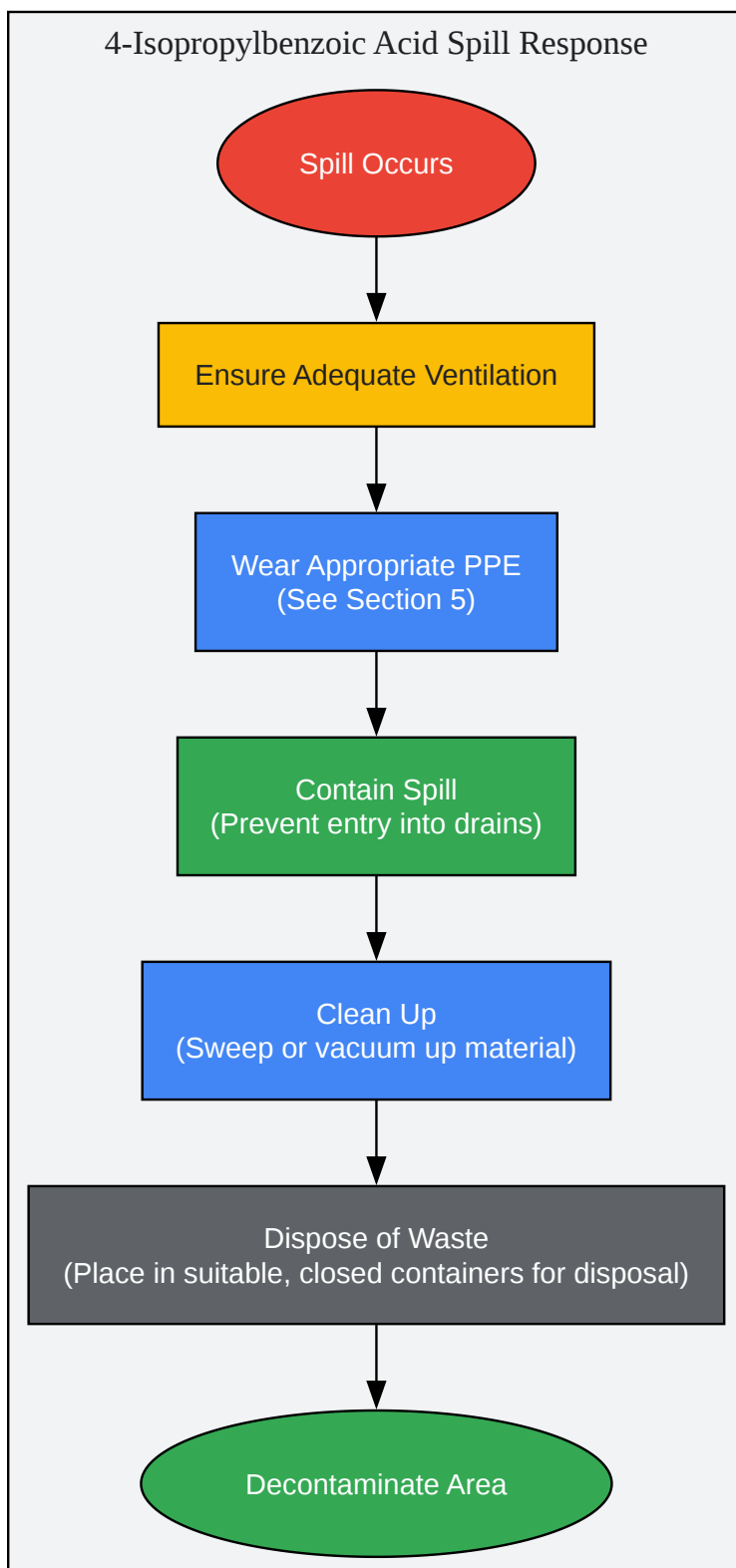
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.^[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.^[1]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.^[1]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Get medical attention if symptoms occur.^{[1][6]}

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[\[1\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[\[1\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[\[1\]](#)

Accidental Release Measures

The following workflow outlines the steps to be taken in the event of a spill.



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Caption: Workflow for responding to a **4-Isopropylbenzoic acid** spill.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[4]

Toxicological Information

The toxicological properties of **4-isopropylbenzoic acid** have not been fully investigated.[6] Available data indicates that it causes skin, eye, and respiratory irritation.[1][6] There is no data available on germ cell mutagenicity, carcinogenicity, or reproductive toxicity.[1]

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